

Application Notes and Protocols for In Vivo Delivery of ARHGAP19 siRNA

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Compound of Interest

Compound Name: *ARHGAP19 Human Pre-designed siRNA Set A*

Cat. No.: *B612437*

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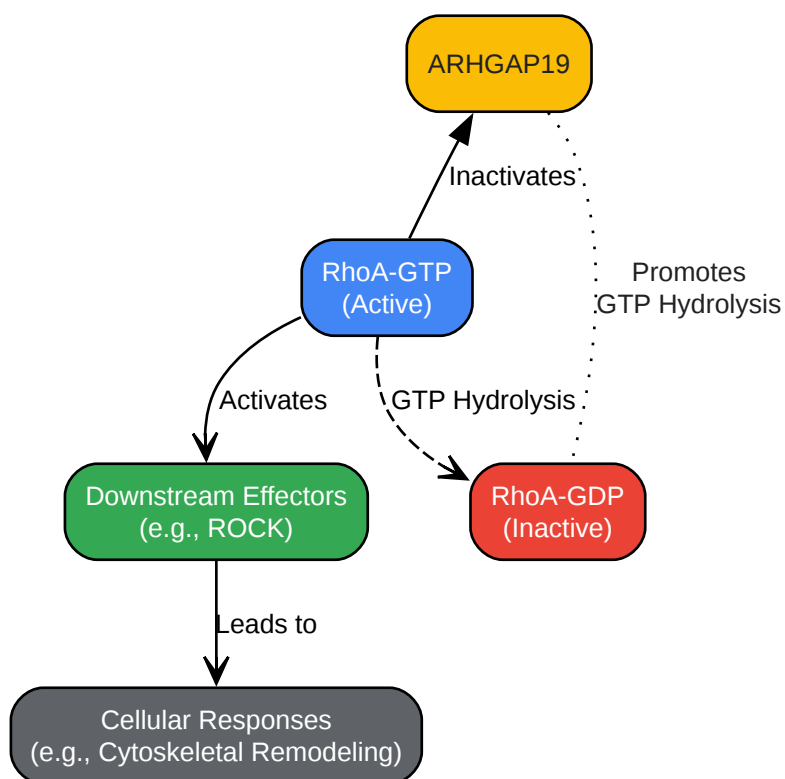
Introduction

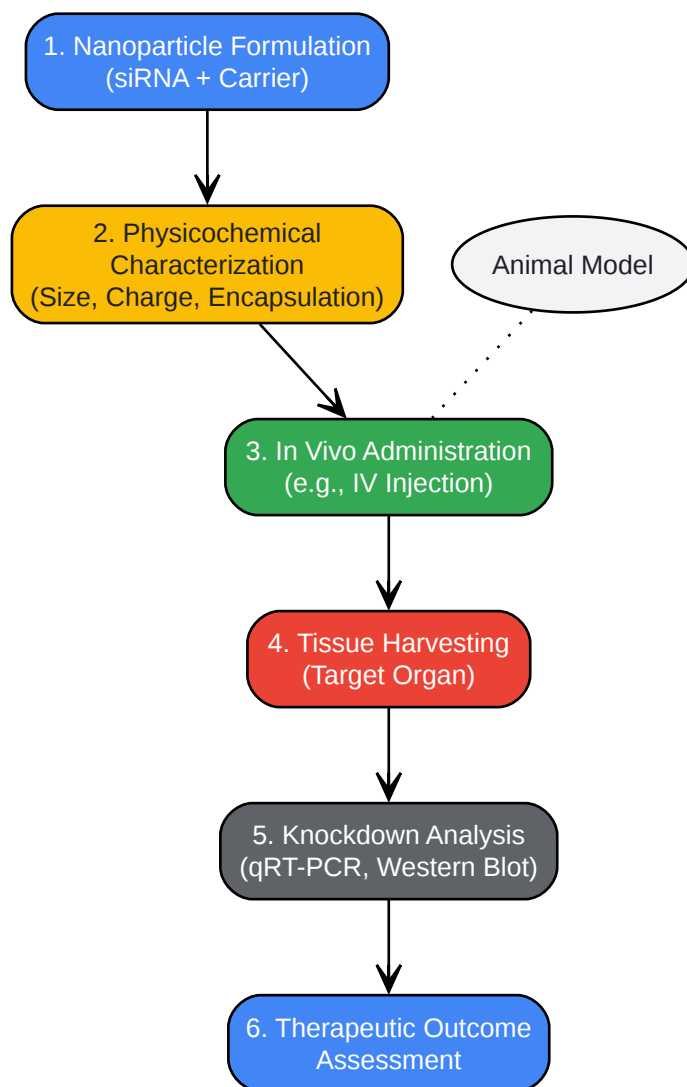
ARHGAP19, or Rho GTPase Activating Protein 19, is a critical negative regulator of Rho GTPases, particularly RhoA.[1][2] Rho GTPases are key molecular switches that control a wide array of cellular processes, including cell migration, proliferation, differentiation, and actin cytoskeleton remodeling.[1][3] By promoting the hydrolysis of GTP to GDP, ARHGAP19 inactivates RhoA, thereby influencing these fundamental cellular functions.[4] Dysregulation of ARHGAP19 has been implicated in several pathologies, including cancer and inherited neuropathies, making it a compelling therapeutic target.[5][6] Small interfering RNA (siRNA) offers a potent and specific approach to silence ARHGAP19 expression, enabling the study of its function and its validation as a drug target.

This document provides detailed application notes and adaptable protocols for the in vivo delivery of ARHGAP19 siRNA. While specific in vivo studies detailing the delivery of ARHGAP19 siRNA are not yet prevalent in the literature, the methods outlined below are based on well-established and effective non-viral delivery systems for siRNA to various tissues. These protocols, primarily focusing on lipid-based and polymer-based nanoparticles, can be readily adapted for the systemic or local administration of ARHGAP19 siRNA in preclinical animal models.

ARHGAP19 Signaling Pathway

ARHGAP19 functions as a GTPase-Activating Protein (GAP) for RhoA. In its active, GTP-bound state, RhoA interacts with downstream effectors like ROCK (Rho-associated kinase) to mediate cellular processes such as stress fiber formation and cell contraction. ARHGAP19 accelerates the intrinsic GTPase activity of RhoA, leading to its inactivation (GDP-bound state). This terminates downstream signaling.





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